

Quinoline, (1-methylethyl)-: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Quinoline, (1-methylethyl)-

Cat. No.: B073607

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Introduction

Quinoline, (1-methylethyl)-, also known as isopropylquinoline, is a substituted quinoline derivative with emerging significance in various fields, including fragrance manufacturing and as a potential bactericide.^{[1][2]} Its unique chemical structure warrants a thorough understanding of its safety and handling characteristics to ensure the well-being of laboratory and manufacturing personnel. This technical guide provides an in-depth overview of the known hazards, safe handling procedures, and emergency response protocols for **Quinoline, (1-methylethyl)-**, with a primary focus on the well-documented 6-isopropylquinoline isomer.

Chemical and Physical Properties

A clear understanding of the physical and chemical properties of a substance is fundamental to its safe handling. The following table summarizes the key properties of 6-isopropylquinoline.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₁₃ N	[3]
Molecular Weight	171.24 g/mol	[4]
CAS Number	135-79-5 (for 6-isopropylquinoline)	[5]
Appearance	Colorless to yellow liquid	[1]
Odor	Earthy, woody	[1]
Boiling Point	143°C at 1.6 kPa	[4]
Flash Point	91.1°C (196.0°F) Closed Cup	[6]
Density	1.02 g/cm ³	[4]

Toxicological Data

The toxicological profile of **Quinoline, (1-methylethyl)-** indicates that it is a hazardous substance requiring careful handling. The available acute toxicity data is presented below.

Toxicity Endpoint	Value	Species	Route	Reference
Acute Toxicity Oral (ATE)	160 mg/kg bw	Not Specified	Oral	[1]
Acute Toxicity Dermal (ATE)	160 mg/kg bw	Not Specified	Dermal	[1]
Acute Toxicity Oral (LD50 of mixture)	1500 mg/kg	Not Specified	Oral	[3]

Note: ATE (Acute Toxicity Estimate) values are often derived from available data on similar compounds or from calculations based on the GHS classification system.

Hazard Identification and Classification

Quinoline, (1-methylethyl)- is classified as a hazardous chemical under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Class	Category	Hazard Statement
Acute Toxicity (Oral)	4	H302: Harmful if swallowed
Acute Toxicity (Dermal)	2	H310: Fatal in contact with skin
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Flammable Liquids	4	H227: Combustible liquid

GHS Pictograms:

Signal Word: Danger^[3]

Safety and Handling Procedures

Adherence to strict safety protocols is paramount when working with **Quinoline, (1-methylethyl)-**.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential to minimize exposure.

Protection Type	Specification
Eye/Face Protection	Safety glasses with side-shields or goggles. A face shield is recommended where splashing is possible.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber). Protective clothing to prevent skin contact.
Respiratory Protection	Use in a well-ventilated area. If inhalation of vapors is likely, a respirator with an organic vapor cartridge is recommended.

Handling and Storage

Proper handling and storage practices are critical for maintaining a safe laboratory environment.

- Handling: Avoid contact with skin and eyes.[5] Do not breathe vapor or mist.[5] Keep away from heat, sparks, and open flames.[3] Use only in a well-ventilated area.[3] Do not eat, drink, or smoke when using this product.[3]
- Storage: Store in a cool, well-ventilated place.[3] Keep container tightly closed.[5] Store locked up.[6]

Emergency Procedures

In the event of an emergency, prompt and appropriate action is crucial.

First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing.[4] Seek medical attention if you feel unwell.[4]
Skin Contact	Immediately take off all contaminated clothing. [6] Wash skin with plenty of soap and water.[3] If skin irritation occurs, get medical advice/attention.[4]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3] If eye irritation persists, get medical advice/attention.[4]
Ingestion	Rinse mouth.[6] Call a POISON CENTER or doctor/physician if you feel unwell.[6]

Fire-Fighting Measures

- Suitable Extinguishing Media: Dry chemical, foam, water spray, and carbon dioxide.[4]
- Unsuitable Extinguishing Media: Solid streams of water.[4]
- Specific Hazards: May decompose upon combustion to generate poisonous fumes, including carbon monoxide and nitrogen oxides.[4][5]
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.[5]

Accidental Release Measures

- Personal Precautions: Evacuate unnecessary personnel.[6] Wear appropriate personal protective equipment.[4] Ensure adequate ventilation.[4]
- Environmental Precautions: Prevent product from entering drains, surface water, or soil.[4]

- Containment and Cleanup: Absorb spillage with an inert material (e.g., sand, earth, vermiculite).[4][6] Collect in a suitable, labeled container for disposal.[5]

Experimental Protocols: Standard Methodologies for Safety Assessment

The safety data presented in this guide are typically generated through standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD). The following is a description of the general methodologies that would be employed to assess the safety of a chemical like **Quinoline, (1-methylethyl)-**.

Acute Oral Toxicity (OECD Test Guideline 423)

This method provides information on the hazardous properties and allows for the substance to be ranked and classified according to the GHS.

- Animal Model: Typically, female rats are used.
- Procedure: A single dose of the test substance is administered orally to a group of animals.
- Observation: Animals are observed for signs of toxicity and mortality for up to 14 days.
- Endpoint: The LD50 (Lethal Dose, 50%) is estimated, which is the statistically derived single dose of a substance that can be expected to cause death in 50% of the animals.

Acute Dermal Toxicity (OECD Test Guideline 402)

This test determines the amount of a substance that is lethal to 50% of test animals when applied to the skin.

- Animal Model: Rats, rabbits, or guinea pigs are typically used.
- Procedure: The substance is applied to a shaved area of the skin and held in contact with an occlusive dressing for 24 hours.
- Observation: Animals are observed for signs of toxicity and mortality for 14 days.

- Endpoint: The LD50 is determined.

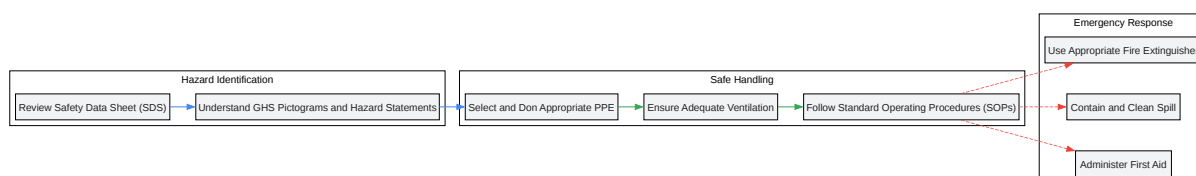
Skin Irritation/Corrosion (OECD Test Guideline 404)

This test assesses the potential of a substance to cause reversible or irreversible skin damage.

- Animal Model: Albino rabbits are typically used.
- Procedure: A small amount of the substance is applied to a shaved patch of skin.
- Observation: The skin is observed for signs of erythema (redness) and edema (swelling) at specified intervals.
- Endpoint: The substance is classified as an irritant or corrosive based on the severity and reversibility of the observed skin reactions.

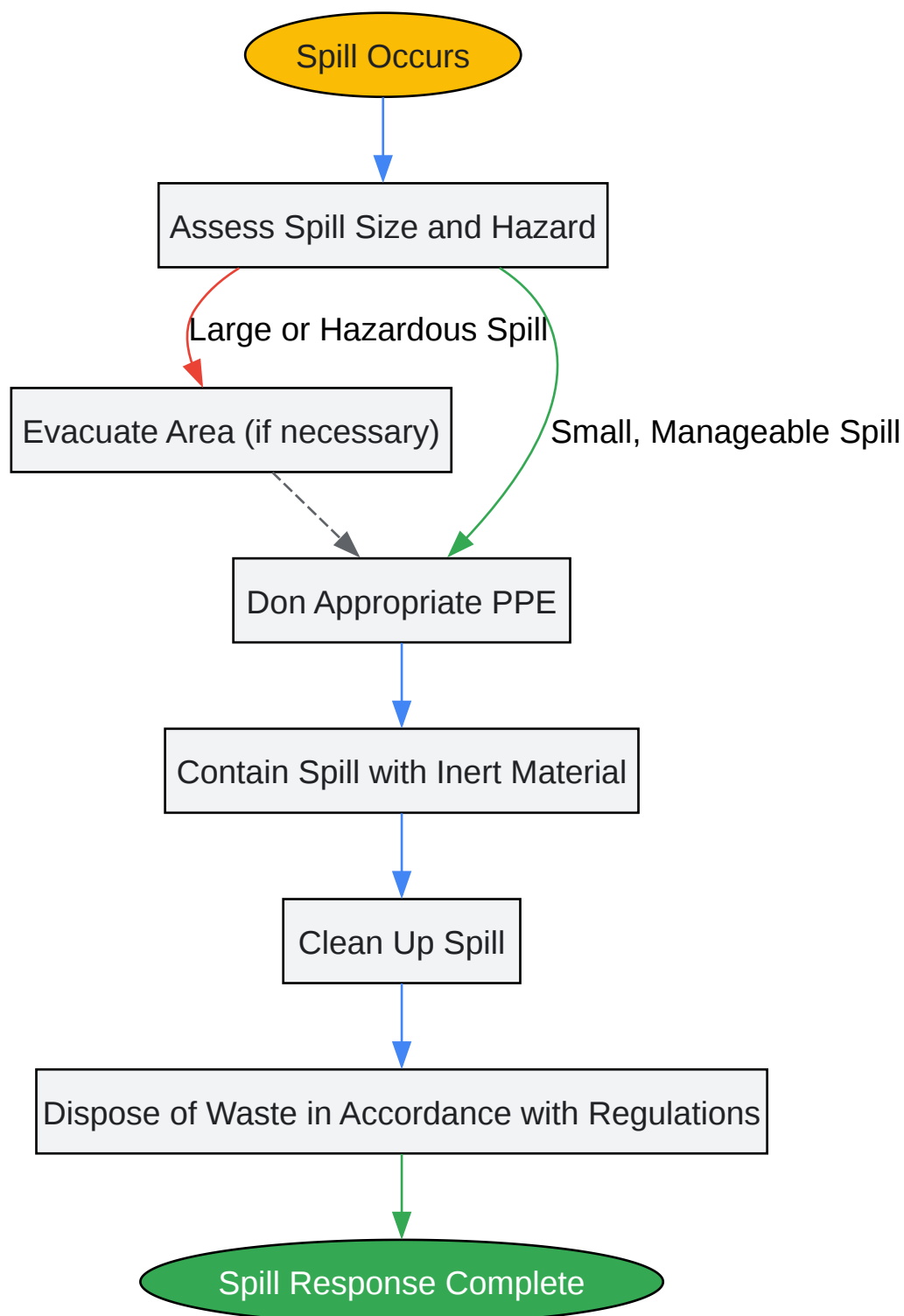
Visualized Workflows and Relationships

To further aid in the understanding of safety and handling protocols, the following diagrams illustrate key workflows and logical relationships.



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Caption: Hazard communication and response workflow for **Quinoline, (1-methylethyl)-**.



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Caption: Logical workflow for responding to a spill of **Quinoline, (1-methylethyl)-**.

Disclaimer: This document is intended for informational purposes only and is not a substitute for a formal safety data sheet (SDS). Always consult the most current SDS for **Quinoline, (1-methylethyl)-** before handling this chemical. All laboratory and manufacturing activities should be conducted in accordance with institutional and regulatory safety standards.

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